Tungsten-Copper Composites: A Technical Guide to Core Characteristics

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Compound of Interest

Compound Name:	*Copper;tungsten*
CAS No.:	*64554-83-2*
Cat. No.:	*B14489803*

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An in-depth exploration of the synthesis, properties, and experimental characterization of tungsten-copper (W-Cu) composite materials for researchers, scientists, and drug development professionals.

Tungsten-copper (W-Cu) composites are a class of pseudo-alloys that capitalize on the distinct and complementary properties of their constituent metals.[1] As tungsten and copper are mutually insoluble, the resulting material is a metal matrix composite, consisting of discrete tungsten particles dispersed within a copper matrix.[1] This unique microstructure allows W-Cu composites to combine the high melting point, high density, hardness, and low thermal expansion of tungsten with the excellent electrical and thermal conductivity of copper.[1][2][3] Consequently, these materials are indispensable in a variety of high-performance applications, including electrical contacts, heat sinks, electrodes for electrical discharge machining (EDM), and aerospace components.[1][4][5][6]

This technical guide provides a comprehensive overview of the core characteristics of tungsten-copper composites, with a focus on quantitative data, detailed experimental protocols, and the logical relationships between material composition, processing, and final properties.

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Core Properties of Tungsten-Copper Composites

The properties of W-Cu composites are highly dependent on the relative proportions of tungsten and copper.[1][4] Generally, a higher tungsten content leads to increased hardness, density, and resistance to arc erosion, at the expense of electrical and thermal conductivity.[1][4] Conversely, a higher copper content enhances conductivity and ductility.[1] The following tables summarize the key physical, mechanical, thermal, and electrical properties of various common W-Cu compositions.

Table 1: Physical and Mechanical Properties of Tungsten-Copper Composites

Composition (wt%)	Density (g/cm³)	Hardness (HB)	Tensile Strength (MPa)	Bending Strength (MPa)
W50/Cu50	11.85[1][4]	115[1]	-	-
W55/Cu45	12.30[1]	125[1]	-	-
W60/Cu40	12.75[1]	140[1]	-	-
W65/Cu35	13.30[1]	155[1]	-	-
W70/Cu30	13.80[1]	175[1]	350 - 500[7]	790[1]
W75/Cu25	14.50[1]	195[1]	400 - 520[7]	885[1]
W80/Cu20	15.15[1]	220[1]	440 - 540[7]	980[1]
W85/Cu15	15.90[1]	240[1]	460 - 560[7]	1080[1]
W90/Cu10	16.75[1]	260[1]	-	1160[1]

Table 2: Thermal and Electrical Properties of Tungsten-Copper Composites

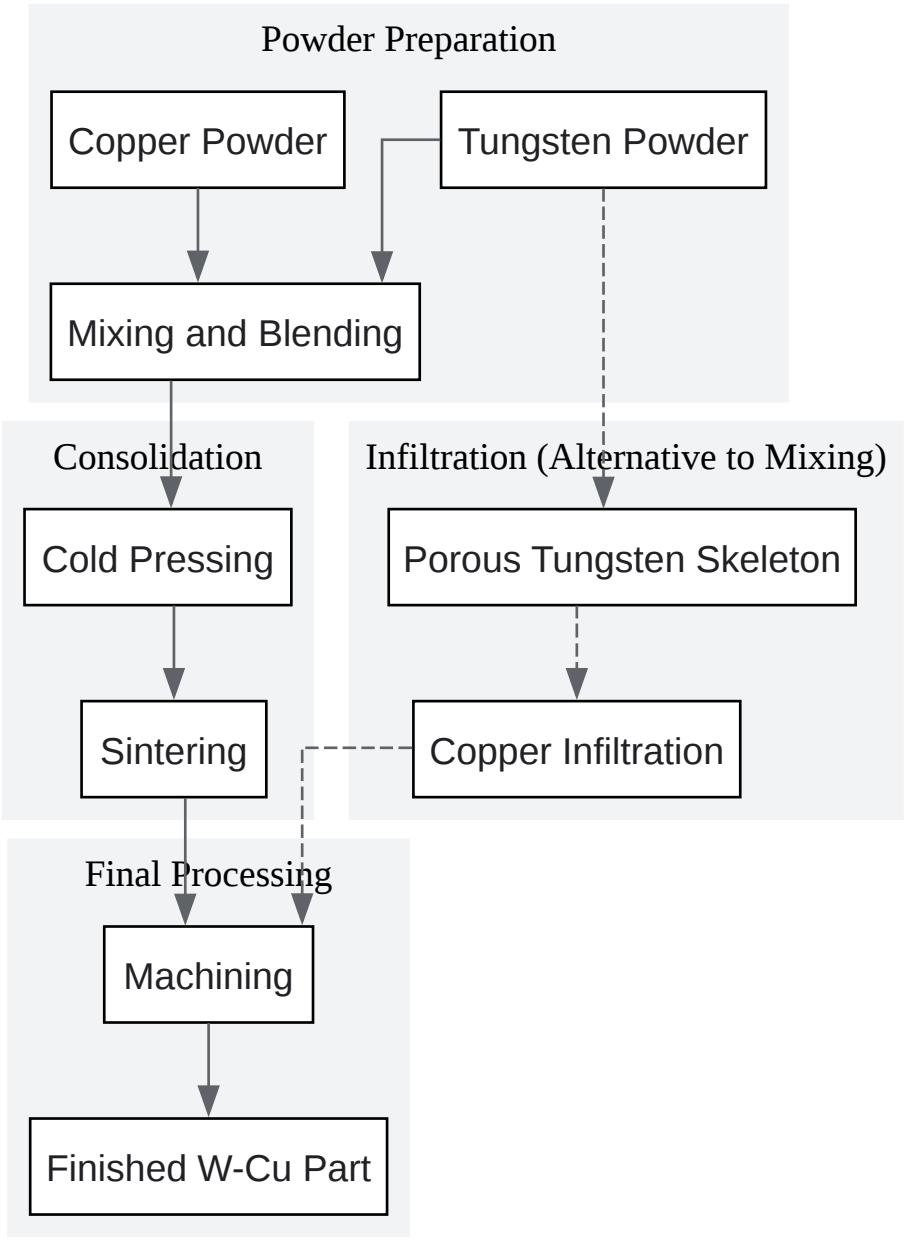
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Composition (wt%)	Thermal Conductivity (W/mK)	Coefficient of Thermal Expansion (10^{-6}/K)	Electrical Conductivity (%IACS)	Electrical Resistivity (μΩ·cm)
W50/Cu50	-	13.0[2]	54[1][4]	3.2[1][4]
W55/Cu45	-	11.9[2]	49[1]	3.5[1]
W60/Cu40	200[2]	10.3[2]	47[1]	3.7[1]
W65/Cu35	-	-	44[1]	3.9[1]
W70/Cu30	190[2]	9.5[2]	42[1]	4.1[1]
W75/Cu25	186[8]	8.8[2]	38[1]	4.5[1]
W80/Cu20	175[8]	8.3	34[1]	5.0[1]
W85/Cu15	162[8]	7.5	30[1]	5.7[1]
W90/Cu10	150[8]	6.5	27[1]	6.5[1]

Manufacturing and Material Synthesis

Due to the significant disparity in the melting points of tungsten (3410 °C) and copper (1083 °C) and their mutual insolubility, W-Cu composites are primarily fabricated using powder metallurgy techniques.[9][10] This process allows for the creation of a homogenous microstructure with controlled properties. The general workflow is depicted in the diagram below.

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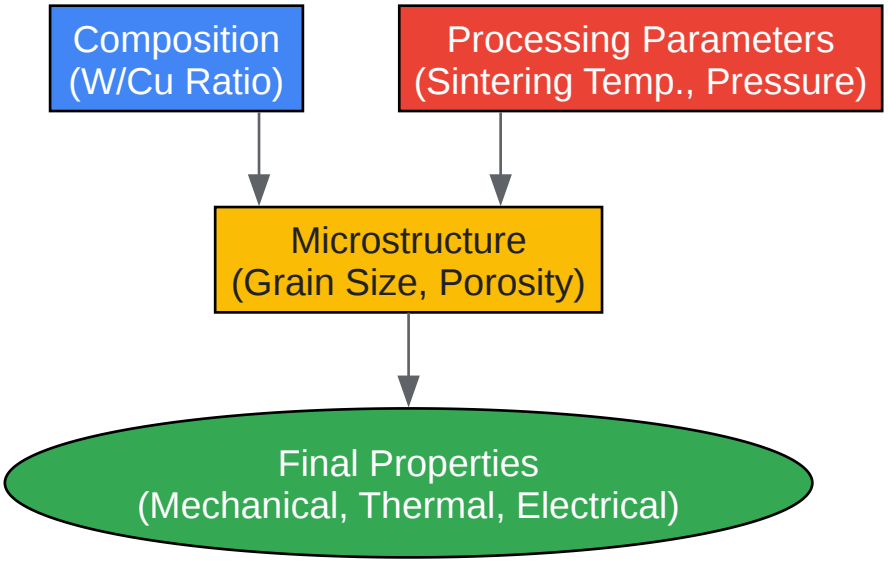


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Manufacturing workflow for Tungsten-Copper composites.

The properties of the final composite are intrinsically linked to both the initial composition and the processing parameters. The following diagram illustrates this relationship.

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Relationship between composition, processing, and properties.

Experimental Protocols

Accurate and reproducible characterization of W-Cu composites is crucial for quality control and research. The following are detailed methodologies for key experiments based on ASTM standards.

Density Determination

The density of W-Cu composites is a key indicator of the success of the sintering and infiltration processes. For materials with less than two percent porosity, the water displacement method is employed.

- Standard: ASTM B311 - Standard Test Method for Density of Powder Metallurgy (PM) Materials Containing Less Than Two Percent Porosity.[4][11][12]
- Methodology:
  - The test specimen is first weighed in air (Mass A).
  - The specimen is then weighed while fully submerged in distilled water (Mass B). A support for the specimen is also weighed in water (Mass C).

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- The density is calculated using the formula: Density = (A * E) / (A - B + C), where E is the density of water at the test temperature.[11]
- For materials with higher or unknown porosity, ASTM B962, which involves oil impregnation to seal surface-connected pores, is the appropriate standard.[13][14]

Hardness Testing

Hardness provides insight into the material's resistance to deformation and wear. The Vickers hardness test is a common method for W-Cu composites.

- Standard: ASTM E92 - Standard Test Method for Vickers Hardness of Metallic Materials.[1][15][16][17]
- Methodology:
  - A diamond indenter in the shape of a square-based pyramid with an angle of 136° between opposite faces is pressed into the surface of the material.[1][15]
  - A specified force, typically ranging from 1 kgf to 120 kgf, is applied for a set duration.[1][16]
  - After the force is removed, the two diagonals of the resulting indentation are measured using a microscope.
  - The Vickers hardness number (HV) is calculated from the average of the diagonals and the applied force.[15]

Tensile Strength Measurement

Tensile testing determines the strength and ductility of the material under uniaxial tensile stress.

- Standard: ASTM E8/E8M - Standard Test Methods for Tension Testing of Metallic Materials.[2][5][6][8][18]
- Methodology:

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- A standardized test specimen with a specific geometry (e.g., dog-bone shape) is prepared from the W-Cu composite.
- The specimen is mounted in a universal testing machine and subjected to a controlled tensile force.
- The force applied and the elongation of the specimen are continuously monitored until fracture.
- Key properties such as yield strength, ultimate tensile strength, and elongation are determined from the resulting stress-strain curve.[5][6][18]

Thermal Conductivity Analysis

Thermal conductivity is a critical property for W-Cu composites, especially in heat sink applications. The guarded-comparative-longitudinal heat flow technique is a suitable method for this measurement.

- Standard: ASTM E1225 - Standard Test Method for Thermal Conductivity of Solids by Means of the Guarded-Comparative-Longitudinal Heat Flow Technique.[3][7][19][20][21]
- Methodology:
  - The W-Cu test specimen is placed between two reference materials with known thermal conductivity.[3][20]
  - A longitudinal heat flow is established through the stack of materials by a heater at one end and a heat sink at the other.[3][20]
  - A guard heater is used to minimize radial heat loss, ensuring one-dimensional heat flow.
  - The temperature gradients across the test specimen and the reference materials are measured at steady-state conditions.
  - The thermal conductivity of the W-Cu composite is then calculated by comparing its temperature gradient to those of the reference materials.[20]

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Electrical Resistivity Measurement

Electrical resistivity, the inverse of conductivity, is a fundamental property for applications involving electrical contacts and electrodes.

- Standard: ASTM B193 - Standard Test Method for Resistivity of Electrical Conductor Materials.[9][22][23][24][25]
- Methodology:
  - A test specimen of uniform cross-section is prepared.
  - The resistance of a known length of the specimen is measured using a four-terminal sensing method (Kelvin bridge or equivalent).
  - The cross-sectional area of the specimen is accurately determined.
  - The volume resistivity is calculated from the measured resistance, the length between the potential contacts, and the cross-sectional area.
  - The test temperature must be controlled and reported, as resistivity is temperature-dependent.[24]

Conclusion

Tungsten-copper composites offer a unique and tailorable set of properties that make them suitable for a wide range of demanding applications. By carefully controlling the composition and manufacturing process, the physical, mechanical, thermal, and electrical characteristics can be optimized to meet specific performance requirements. The standardized experimental protocols outlined in this guide provide a framework for the accurate and reliable characterization of these advanced materials, facilitating further research and development in the field.

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